

Quantitative Analysis of Histamine by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Histamine amine

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Application Note and Protocol

This document provides a detailed methodology for the quantitative analysis of histamine in various samples, particularly fish and fishery products, using High-Performance Liquid Chromatography (HPLC) with fluorescence detection.

Introduction

Histamine is a biogenic amine formed from the decarboxylation of the amino acid histidine. It is an important mediator of allergic responses and is also an indicator of decomposition in certain food products, especially fish.^{[1][2]} The accumulation of high levels of histamine in food can lead to scombroid poisoning, a type of foodborne illness.^{[2][3][4]} Therefore, accurate and reliable quantification of histamine is crucial for food safety and quality control, as well as in biomedical research. High-Performance Liquid Chromatography (HPLC) offers a sensitive and specific method for histamine determination.^{[1][5][6]} This application note details a validated HPLC method with pre-column derivatization for the quantitative analysis of histamine.

Principle

Due to its lack of a strong chromophore or fluorophore, histamine requires derivatization to be sensitively detected by UV or fluorescence detectors.^[5] This protocol utilizes a pre-column derivatization step with o-phthalaldehyde (OPA) in the presence of a thiol-containing reagent (e.g., 2-mercaptoethanol or 3-mercaptopropionic acid) to form a highly fluorescent isoindolic derivative.^{[1][3][4]} The resulting fluorescent derivative is then separated by reverse-phase HPLC and quantified using a fluorescence detector.^{[1][7]}

Quantitative Data Summary

The following table summarizes typical quantitative data obtained using this HPLC method for histamine analysis.

Parameter	Value	Reference
Linearity Range	5.0 - 100.0 mg/L	[4]
12.5 - 200 mg/kg	[1][7]	
10 - 60 µg/mL	[3]	
Correlation Coefficient (R ²)	> 0.999	[3][5]
0.9977	[4]	
Limit of Detection (LOD)	2.8 mg/kg	[1][7]
2.7 µg/g	[3]	
1.5 mg/kg	[4]	
0.2 mg/kg	[6]	
Limit of Quantification (LOQ)	4.3 mg/kg	[1][7]
8.3 µg/g	[3]	
4.5 mg/kg	[4]	
1.0 mg/kg	[6]	
Recovery	100.44 - 101.84%	[1][7]
> 89%	[3]	
> 91%	[8]	
Precision (RSD%)	< 5.92%	[1][7]
< 8.46%	[3]	
1.35%	[4]	

Experimental Protocols

Reagents and Materials

- Histamine dihydrochloride standard (99% purity)

- o-phthalaldehyde (OPA)
- 2-mercaptoethanol or 3-mercaptopropionic acid
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Perchloric acid (HClO₄) or Trichloroacetic acid (TCA)
- Sodium hydroxide (NaOH)
- Boric acid or Borax
- Sodium sulfite
- Deionized water
- Syringe filters (0.45 µm)

Standard Solution Preparation

- Histamine Stock Solution (e.g., 1000 mg/L): Accurately weigh 166 mg of histamine dihydrochloride and dissolve it in 100 mL of 0.1 M HCl or deionized water.^[9] This solution is stable for several months when stored at 4°C.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 0.5, 1.0, 5.0, 10.0, 25.0, 50.0, and 100.0 mg/L) by diluting the stock solution with deionized water. These solutions should be prepared fresh daily.

Sample Preparation (Fish Tissue)

- Homogenize a representative portion of the fish sample.
- Weigh 5-10 g of the homogenized sample into a centrifuge tube.^[2]
- Add 10 mL of an extraction solution, such as 6% perchloric acid or 10% trichloroacetic acid.^{[2][3]}

- Homogenize the mixture for 2-3 minutes using a high-speed homogenizer.
- Centrifuge the homogenate at 3000-4000 rpm for 10 minutes.[2]
- Filter the supernatant through a 0.45 μ m syringe filter into a clean vial. The extracted sample is now ready for derivatization.

Pre-column Derivatization with OPA

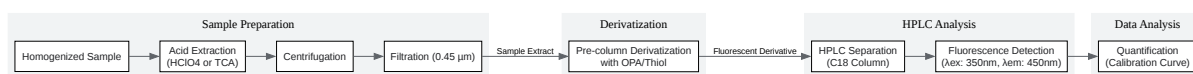
- OPA Reagent Preparation:
 - Solution A: Dissolve 0.33 g of borax in 10 mL of deionized water.[8]
 - Solution B: Dissolve 20 mg of OPA in 1 mL of methanol. Add 20 μ L of 2-mercaptoethanol to this solution and then mix with Solution A. The final volume should be adjusted to 10 mL.[8] This reagent should be prepared fresh daily and stored in a dark glass vial.[8]
- Derivatization Reaction:
 - In a microcentrifuge tube or autosampler vial, mix a specific volume of the standard solution or sample extract (e.g., 50 μ L) with the OPA reagent (e.g., 100 μ L).
 - Allow the reaction to proceed for a short, defined period (e.g., 1-2 minutes) at room temperature before injection into the HPLC system.[3]

HPLC Conditions

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m)
Mobile Phase	A gradient or isocratic elution using a mixture of a buffer (e.g., sodium phosphate or ammonium formate) and an organic solvent (e.g., acetonitrile or methanol). [10] [11]
Flow Rate	0.8 - 1.5 mL/min
Injection Volume	10 - 20 μ L
Column Temperature	25 - 35°C
Fluorescence Detector	Excitation Wavelength (λ_{ex}): 340-360 nm, Emission Wavelength (λ_{em}): 440-455 nm [1] [8] [12]

Visualizations

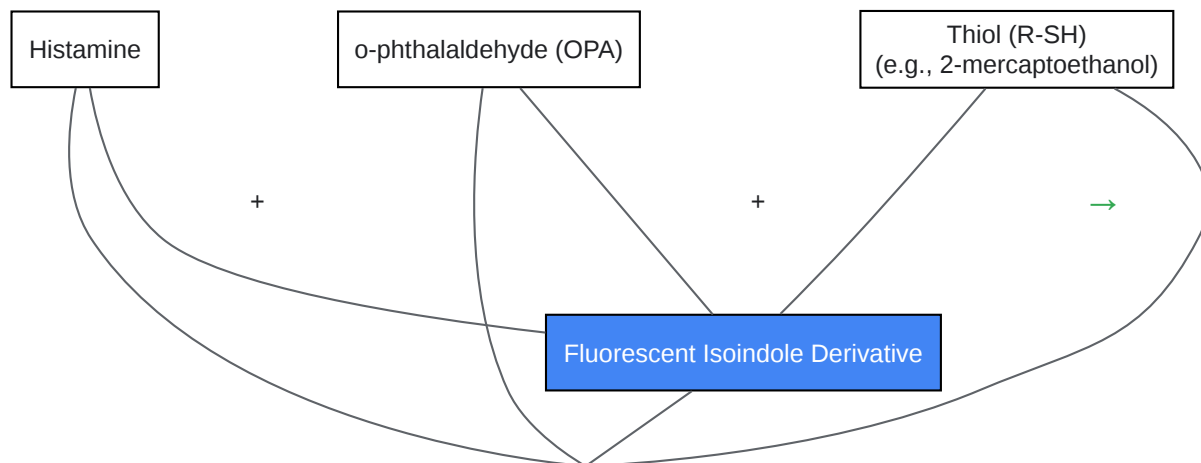
Experimental Workflow



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Caption: Experimental workflow for histamine analysis by HPLC.

Histamine Derivatization with OPA



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. mitrask.com \[mitrask.com\]](#)
- [3. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. akademisains.gov.my \[akademisains.gov.my\]](#)
- [6. tandfonline.com \[tandfonline.com\]](#)
- [7. africaresearchconnects.com \[africaresearchconnects.com\]](#)
- [8. cabidigitallibrary.org \[cabidigitallibrary.org\]](#)
- [9. Development of a Rapid and Eco-Friendly UHPLC Analytical Method for the Detection of Histamine in Fish Products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [10. Determination of Histamine by High-Performance Liquid Chromatography After Precolumn Derivatization with o-Phthalaldehyde-Sulfite - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. HPLC Method for Determination of Histamine on BIST A+ Column by SIELC Technologies | SIELC Technologies \[sielc.com\]](#)
- [12. publications.jrc.ec.europa.eu \[publications.jrc.ec.europa.eu\]](#)
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